

Unveiling the Molecular Identity of Diacetyliptocarphol: A Mass Spectrometry-Based Technical Guide

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Compound of Interest

Compound Name: *Diacetyliptocarphol*

Cat. No.: *B1149281*

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This in-depth technical guide provides a comprehensive overview of the mass spectrometry analysis of **Diacetyliptocarphol**, a sesquiterpene lactone of interest in natural product research. This document outlines the core molecular data, detailed experimental protocols for accurate mass determination and structural elucidation, and visual workflows to facilitate understanding of the analytical process and its biological context.

Core Molecular Data

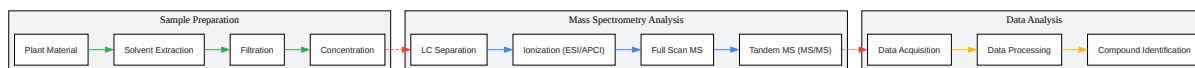
Accurate mass determination is the foundational step in the characterization of any natural product. The molecular formula and weight of **Diacetyliptocarphol** are summarized below.

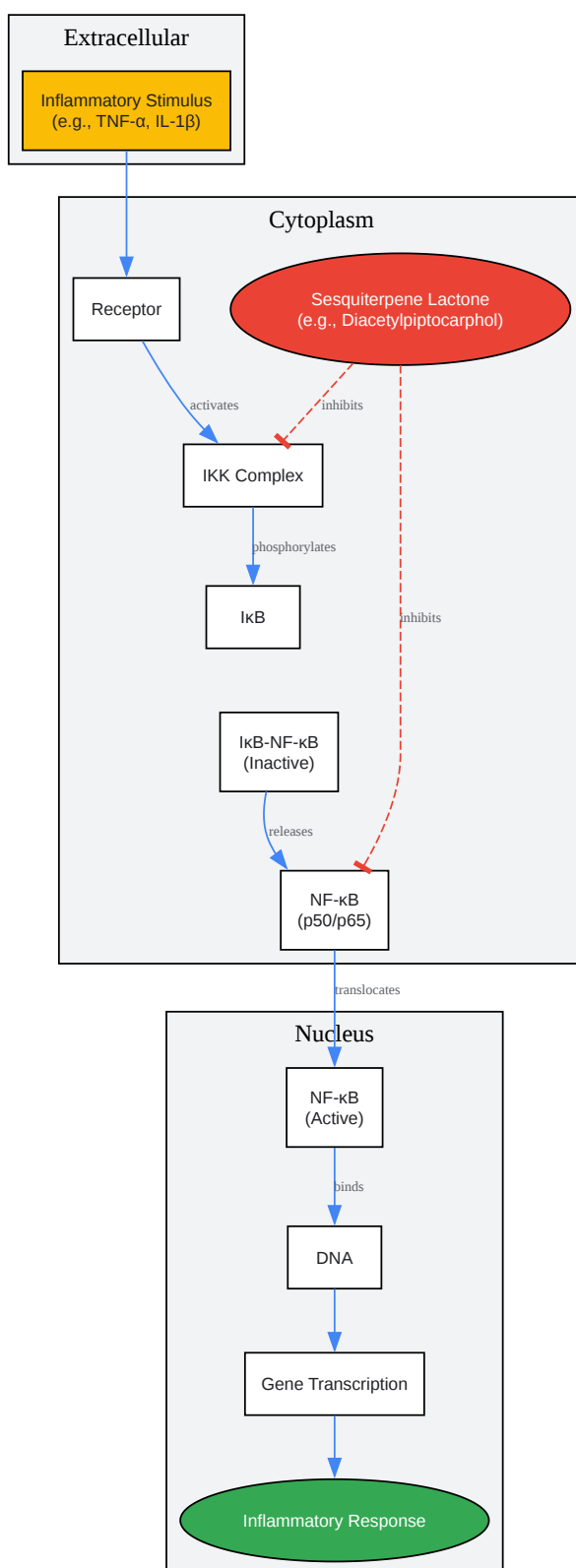
Compound Name	Molecular Formula	Molecular Weight (g/mol)
Diacetyliptocarphol	C ₁₉ H ₂₄ O ₉	396.4

Table 1: Core Molecular Data for **Diacetyliptocarphol**.

Experimental Workflow for Mass Spectrometry Analysis

The following diagram illustrates a typical workflow for the mass spectrometry analysis of a natural product extract containing **Diacetyliptocarphol**, from sample preparation to data analysis.





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